Comprehensive Characterization Protocol: 1-Benzyl-1H-pyrazol-4-amine Hydrochloride[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Benzyl-1H-pyrazol-4-amine hydrochloride*
CAS No.:	*1264097-17-7*
Cat. No.:	*B1522654*

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Introduction & Critical Quality Attributes (CQAs)

1-Benzyl-1H-pyrazol-4-amine hydrochloride (CAS Free Base: 28466-62-8) is a critical heterocyclic building block, often employed in the synthesis of kinase inhibitors and anti-inflammatory agents.[1][2] Its quality directly impacts the yield and purity of downstream APIs.

Chemical Structure:

- Core: Pyrazole ring substituted at N1 (benzyl) and C4 (amine).[2]
- Salt Form: Monohydrochloride (typically).[2]
- Critical Challenge: Distinguishing the N1-benzyl isomer from the N2-benzyl impurity (regioisomerism) and quantifying the potential genotoxic impurity (benzyl chloride).[1][2]

Table 1: Physicochemical Profile

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Property	Specification / Expectation	Analytical Technique
Appearance	White to off-white crystalline solid	Visual Inspection
Molecular Weight	209.67 g/mol (HCl Salt); 173.21 g/mol (Free Base)	LC-MS
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM	Visual / Gravimetric
Hygroscopicity	Potential for hygroscopicity (salt form)	TGA / DVS
Counterion	Chloride (Stoichiometric 1:1 target)	Ion Chromatography / Titration

Structural Identification Strategy (Identity)

The primary challenge in characterizing 1-substituted pyrazoles is confirming the position of the substituent (N1 vs. N2) and assigning the C3 and C5 protons, which often appear as similar singlets.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: Standard 1D

H NMR is insufficient for unambiguous assignment of the pyrazole ring protons (H3 and H5). We employ 2D NOESY to spatially correlate the benzyl methylene protons with the adjacent pyrazole proton (H5).

Expected Shifts (DMSO-d

):

- 9.0 - 10.0 ppm: Broad singlets (

  ), exchangeable with D

  O.[2]

- 7.8 - 8.2 ppm: Two singlets (1H each). The proton at C5 is spatially closer to the benzyl group.
- 7.2 - 7.4 ppm: Multiplet (5H, Phenyl ring).[2]
- 5.3 ppm: Singlet (2H, N-CH

  -Ph).[2]

Protocol Insight: Run a 1D NOE or 2D NOESY experiment. Irradiating the benzyl methylene resonance (

5.3 ppm) must show a strong NOE enhancement of the C5-H signal, confirming N1 substitution. If no enhancement is seen on the pyrazole protons, the structure may be the N2-isomer or the benzyl group is labile.

Mass Spectrometry (LC-MS)

Method: Electrospray Ionization (ESI) in Positive Mode.[1][2] Observation:

- [M+H]

  : m/z 174.1 (Free base protonated).[1][2]
- Fragmentation: In-source fragmentation often yields a characteristic benzyl cation (m/z 91). [1][2]
- Note: The HCl salt will dissociate; MS detects the cation. Do not look for the molecular ion of the salt (209 Da).

Purity & Impurity Profiling (HPLC)[1][2]

High-Performance Liquid Chromatography (HPLC) is the workhorse for purity.[1][2] The amine functionality requires acidic mobile phases to prevent peak tailing caused by silanol interactions.

Method Development Logic

- Column: C18 (End-capped) or Phenyl-Hexyl (for selectivity between benzyl impurities).[1][2]

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- Mobile Phase: Acidic pH (0.1% Formic Acid or TFA) ensures the amine is fully protonated (

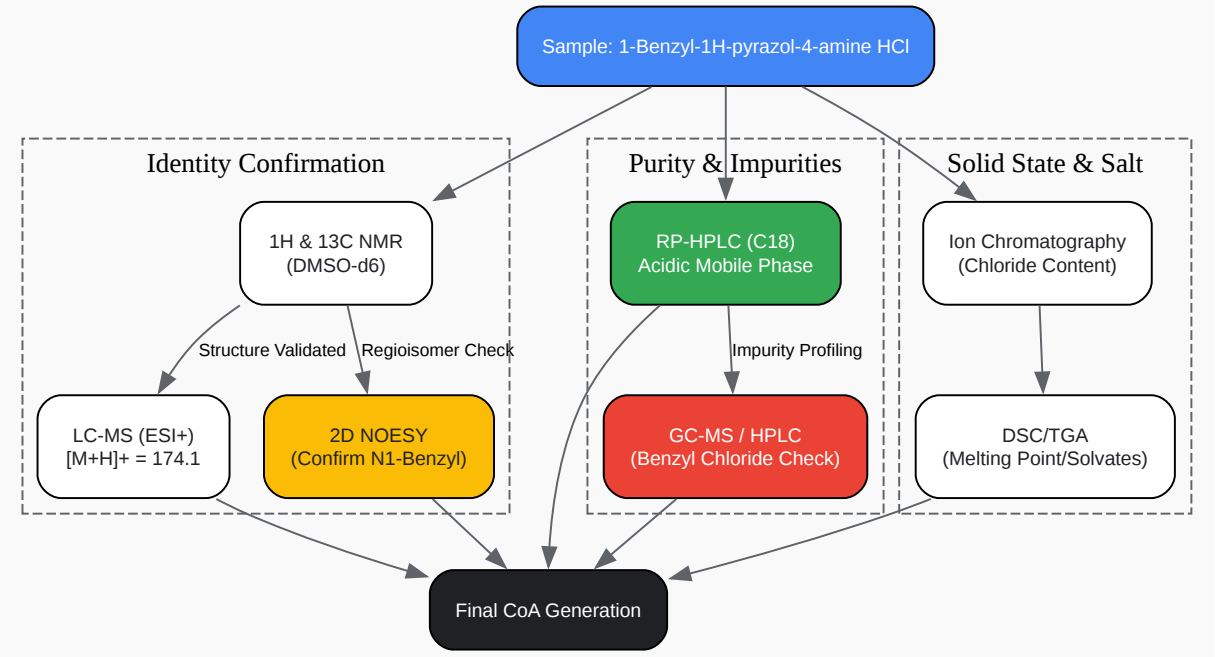
  ), improving solubility and peak shape.

- Gradient: A gradient from 5% to 95% Organic is required to elute the polar amine early and the non-polar benzyl chloride/dimers late.

Impurity Markers

- Benzyl Chloride: Starting material.[2] Potential alkylating agent (GTI).[2] Must be controlled to ppm levels.[2]
- 4-Nitro-1-benzylpyrazole: Precursor intermediate.[1][2]
- Regioisomer: 1-Benzyl-1H-pyrazol-3-amine (rare, but possible if synthesis involved hydrazine addition to an unsymmetrical intermediate).[1][2]

Graphviz Diagram: Analytical Workflow



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Caption: Analytical workflow for full characterization, highlighting the critical NOESY step for regioisomer confirmation.

Detailed Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (Purity)

Objective: Quantify purity and detect late-eluting benzyl impurities.[1][2]

- Instrument: HPLC with PDA (Photodiode Array) detector.[2]
- Column: Agilent Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 µm (or equivalent).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.[2]
- Mobile Phase B: 0.1% TFA in Acetonitrile.
  - Note: TFA is preferred over formic acid here for sharper peak shape of the free amine.
- Gradient Program:
  - 0.0 min: 5% B[1]
  - 15.0 min: 95% B[1]
  - 20.0 min: 95% B[1]
  - 20.1 min: 5% B[1]
  - 25.0 min: Stop
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine absorption).[2]

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- Sample Prep: Dissolve 0.5 mg/mL in Water:Acetonitrile (90:10).

Protocol B: Chloride Content Determination (Titration)

Objective: Confirm the stoichiometry of the salt (Mono-HCl vs. Di-HCl).

- Reagents: 0.1 N Silver Nitrate (

  ), 5% Potassium Chromate indicator (Mohr's method) or Potentiometric electrode.

- Procedure:
  - Weigh accurately ~100 mg of sample.
  - Dissolve in 50 mL deionized water.
  - (If potentiometric): Titrate with 0.1 N

    using a silver electrode.[2]
  - (If visual): Adjust pH to 7-8 (using dilute NaOH/HNO3), add indicator, titrate to reddish-brown endpoint.
- Calculation:

  [1][2]
  - Target: ~16.9% Cl for Mono-HCl (MW 209.67).[1][2]

Solid-State Characterization

Thermal Analysis (DSC)[1][2]

- Expectation: Crystalline salts typically have sharp melting points.[2]
- Protocol: Heat from 30°C to 250°C at 10°C/min under N

  .
- Alert: A broad endotherm <100°C suggests a hydrate or residual solvent (verify with TGA).[2] A sharp endotherm >150°C indicates the melting of the anhydrous salt. Decomposition often

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follows melting in amine salts.[2]

X-Ray Powder Diffraction (XRPD)[1][2]

- Usage: Fingerprinting the specific polymorph.
- Note: Different recrystallization solvents (e.g., Ethanol vs. Isopropanol/HCl) can yield different polymorphs, affecting solubility.

References

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